Application Notes and Protocols: Sebacic Dihydrazide as a Hydrogel Crosslinking Agent

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Compound of Interest

Compound Name:	*Sebacic dihydrazide*
CAS No.:	*125-83-7*
Cat. No.:	*B089625*

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These application notes provide a comprehensive overview of the use of **sebacic dihydrazide** (SDH) as a crosslinking agent for the formation of hydrogels. SDH is a long-chain, flexible crosslinker that reacts with aldehyde or ketone groups on polymer backbones to form stable hydrazone bonds. This crosslinking chemistry is particularly valuable in the biomedical field due to its biocompatibility and the ability to form hydrogels in situ under physiological conditions.[1] [2]

Introduction

Hydrogels are three-dimensional, water-swollen polymer networks that mimic the extracellular matrix, making them ideal for applications such as tissue engineering, drug delivery, and wound healing.[3][4] The choice of crosslinking agent is crucial in determining the final properties of the hydrogel, including its mechanical strength, swelling behavior, degradation rate, and biocompatibility.

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Sebacic dihydrazide, with its ten-carbon aliphatic chain, offers a unique combination of flexibility and hydrophobicity compared to shorter-chain dihydrazides like adipic acid dihydrazide (ADH).[5] This longer chain length can influence the hydrogel's properties, potentially leading to materials with enhanced elasticity and slower degradation profiles. The formation of hydrazone bonds between the dihydrazide and an oxidized polymer is a biocompatible reaction that can proceed at neutral pH, making it suitable for encapsulating sensitive therapeutic agents and cells.

Key Applications

- Tissue Engineering: SDH-crosslinked hydrogels can serve as scaffolds to support cell growth and tissue regeneration. Their tunable mechanical properties and biocompatibility make them suitable for a variety of tissue types.[1]

- Controlled Drug Delivery: The crosslinked network of the hydrogel can encapsulate therapeutic molecules and control their release over time. The degradation of the hydrazone bonds can be tailored to achieve a desired release profile.

- Injectable Hydrogels: The in situ forming nature of SDH-crosslinked hydrogels allows for minimally invasive delivery via injection. The polymer and crosslinker solutions can be mixed immediately before or during injection, forming the hydrogel at the target site.[2]

Chemical Crosslinking Mechanism

The fundamental principle behind using **sebacic dihydrazide** as a crosslinker is the reaction between the hydrazide functional groups (-CONHNH2) of SDH and the aldehyde (-CHO) or ketone (-CO-) groups on a modified polymer backbone. This reaction forms a stable hydrazone bond (-C=N-NH-CO-).

Typically, natural polymers like hyaluronic acid, dextran, or gelatin are first oxidized to introduce aldehyde groups. A common oxidizing agent for this purpose is sodium periodate (NaIO4), which cleaves the vicinal diols in the polysaccharide backbone to create dialdehydes.

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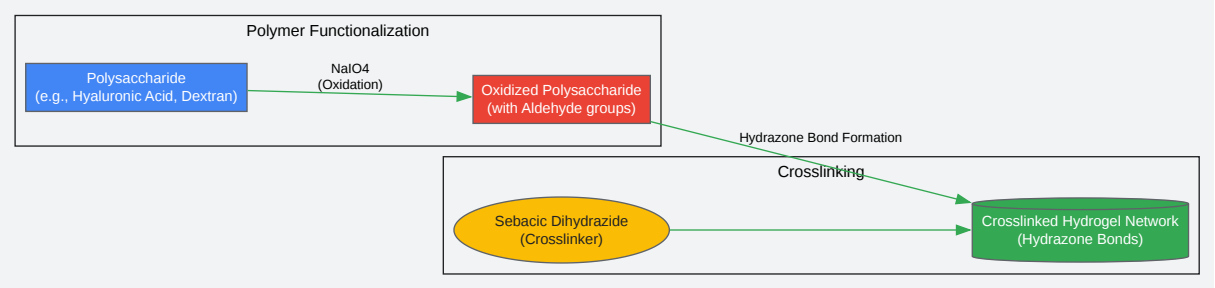

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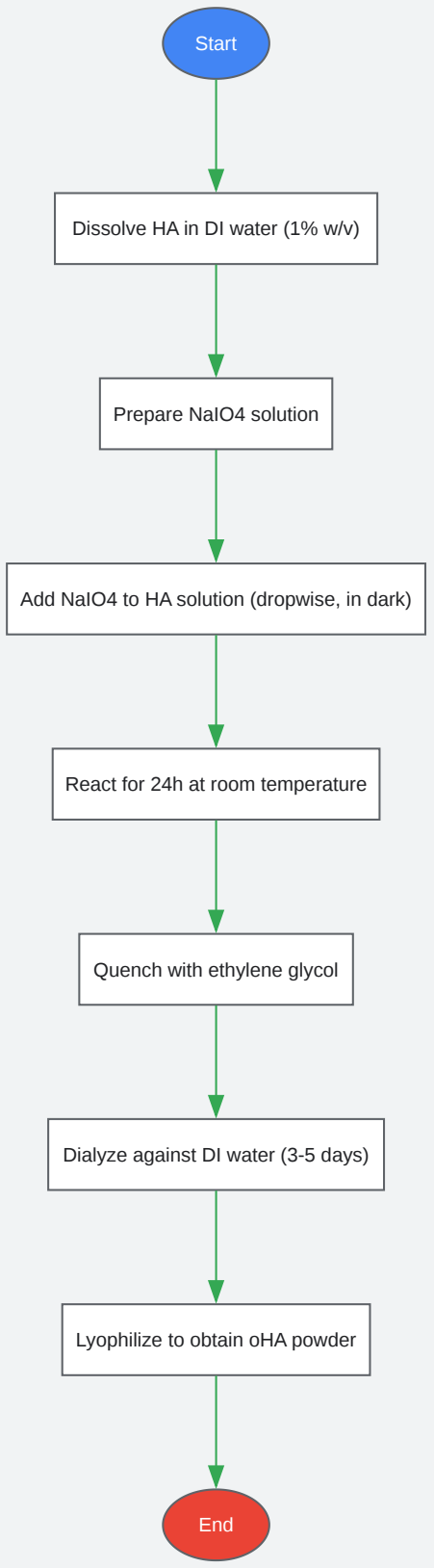

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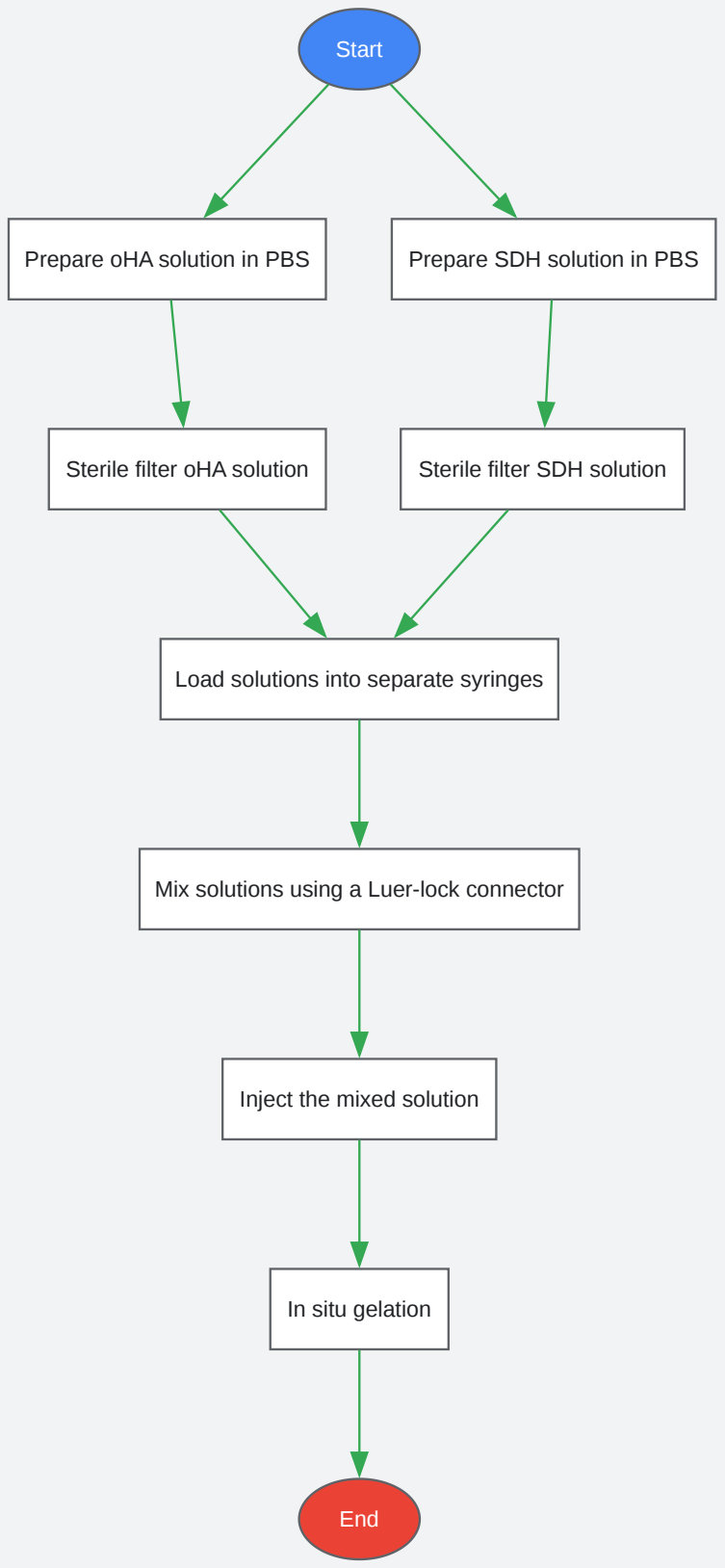

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